Application Notes and Protocols: C.I. Direct Red 84 in Fluorescence Microscopy

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Compound of Interest

Compound Name:	*C.I. Direct red 84*
CAS No.:	*6409-83-2*
Cat. No.:	*B1614969*

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Introduction

C.I. Direct Red 84 (C.I. 35760) is a multi-azo class, water-soluble anionic dye. Traditionally, direct dyes are utilized in the textile industry for coloring cellulosic fibers like cotton, paper, and leather.[1][2][3] The mechanism of staining relies on the dye's affinity for the substrate, mediated by non-covalent interactions such as hydrogen bonding and van der Waals forces.[1][3][4][5] While primarily an industrial colorant, its potential application in a fluorescence microscopy setting is an area of exploratory research.

This document provides a theoretical framework and generalized protocols for evaluating **C.I. Direct Red 84** as a potential fluorescent stain for biological specimens. It is critical to note that the fluorescence properties of **C.I. Direct Red 84** are not well-documented in scientific literature. Therefore, the information presented herein should be considered a starting point for independent characterization and optimization.

Physicochemical and Spectral Properties

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Quantitative data for **C.I. Direct Red 84** is summarized below. The lack of documented fluorescence data necessitates empirical determination by the end-user.

Property	Value	Reference
C.I. Name	Direct Red 84	
C.I. Number	35760	
Molecular Formula	$C_{45}H_{28}N_{10}Na_4O_{13}S_4$	
Molecular Weight	1136.99 g/mol	
CAS Number	6409-83-2	
Excitation Maximum (λex)	Not Documented	
Emission Maximum (λem)	Not Documented	
Quantum Yield (Φ)	Not Documented	
Photostability	Not Documented	
Solubility	Soluble in water	[2][3]

Potential Applications in Fluorescence Microscopy

Based on the general properties of direct dyes, **C.I. Direct Red 84** could theoretically be investigated for the following applications in a research setting:

- Staining of Cellulose-Containing Structures: In plant biology, it could be evaluated for staining cell walls.
- Counterstaining: Depending on its emission spectrum, it might serve as a counterstain in multi-color fluorescence imaging to provide general morphological context.
- High-Content Screening: If found to stain specific structures, its use in automated imaging platforms could be explored.

Experimental Protocols

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Disclaimer: The following protocols are generalized and have not been specifically validated for **C.I. Direct Red 84**. Extensive optimization of dye concentration, incubation time, and washing steps will be required.

Preparation of Staining Solution

- Prepare a 1% (w/v) stock solution of **C.I. Direct Red 84** in distilled water.
- For a working solution, dilute the stock solution in a suitable buffer (e.g., Phosphate Buffered Saline, PBS) to a final concentration range of 0.01% to 0.1%. The optimal concentration must be determined experimentally.

Staining Protocol for Cultured Cells

- Culture cells on glass coverslips or in imaging-compatible plates.
- Wash the cells twice with PBS.
- Fix the cells with 4% paraformaldehyde in PBS for 15 minutes at room temperature.
- Wash the cells three times with PBS for 5 minutes each.
- Permeabilize the cells with 0.1% Triton X-100 in PBS for 10 minutes if targeting intracellular structures.
- Wash the cells twice with PBS.
- Incubate the cells with the **C.I. Direct Red 84** working solution for 15-60 minutes at room temperature, protected from light.
- Wash the cells three to five times with PBS to remove unbound dye.
- Mount the coverslips with an appropriate mounting medium.
- Image using a fluorescence microscope with suitable filter sets (to be determined based on spectral characterization).

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Staining Protocol for Paraffin-Embedded Tissue Sections

- Deparaffinize and rehydrate the tissue sections through a series of xylene and graded ethanol washes.
- Rinse with distilled water.
- Incubate with the **C.I. Direct Red 84** working solution for 30-90 minutes at room temperature or elevated temperatures (e.g., 60°C) to enhance staining.
- Rinse briefly in distilled water.
- Dehydrate rapidly through graded ethanol solutions.
- Clear with xylene and mount with a resinous medium.

Visualizations

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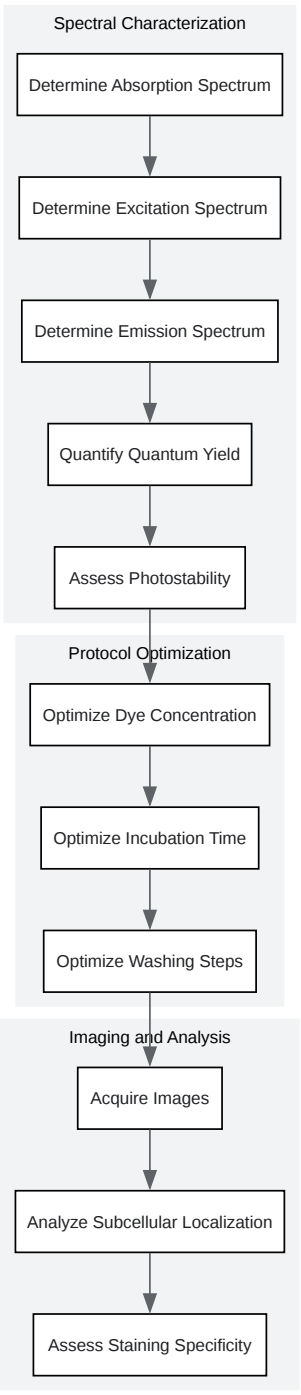
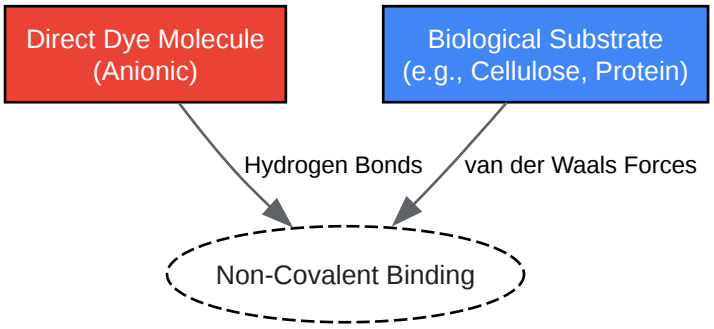
Workflow for Evaluating a Novel Fluorescent Stain



Binding Mechanism of a Direct Dye



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